

Comprehensive Safety and Handling Guide for 3-Ethenyl Nevirapine

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Compound of Interest

Compound Name: 3-Ethenyl Nevirapine

CAS No.: 284686-22-2

Cat. No.: B141983

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A Senior Application Scientist's Guide to Personal Protective Equipment, Operational Protocols, and Disposal

As a researcher or scientist working with novel pharmaceutical compounds, your safety, and the integrity of your research are paramount. This guide provides essential, in-depth technical information for the safe handling of **3-Ethenyl Nevirapine** (CAS No. 284686-22-2). While specific toxicological data for this analog is limited, its structural similarity to Nevirapine (CAS No. 129618-40-2), a well-characterized hazardous drug, necessitates that it be handled with equivalent precautions.

This document moves beyond a simple checklist, offering a framework for risk assessment and procedural discipline. The causality behind each recommendation is explained to empower you to make informed safety decisions in your laboratory.

Hazard Identification and Risk Profile

3-Ethenyl Nevirapine is an analog of Nevirapine, a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV-1. The parent compound, Nevirapine, is

classified as a hazardous drug due to its potential for causing severe adverse effects, including hepatotoxicity and serious skin reactions. Therefore, it is imperative to assume **3-Ethenyl Nevirapine** presents a similar hazard profile.

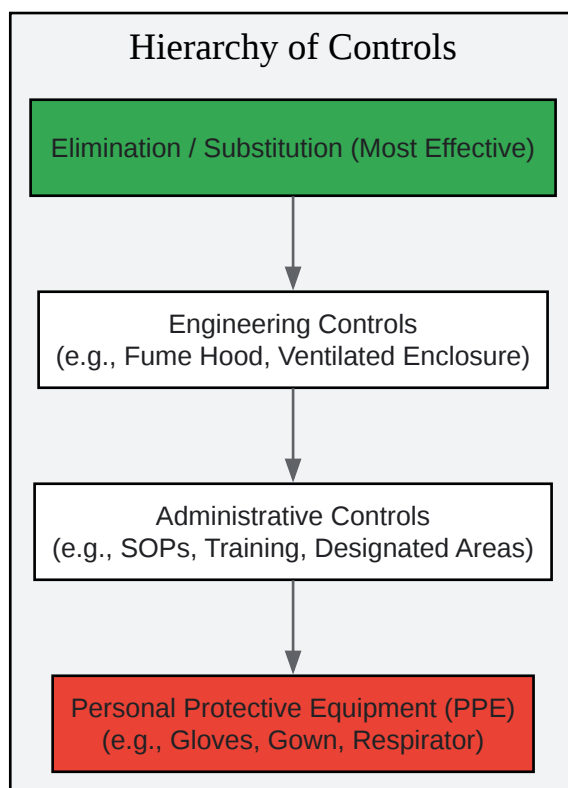
Key Hazards of the Parent Compound, Nevirapine:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation and potentially severe rashes, such as Stevens-Johnson syndrome.
- Serious Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.
- Organ Toxicity: Associated with severe, life-threatening hepatotoxicity (liver damage).

The primary routes of occupational exposure are inhalation of aerosols or dust, direct skin contact, and accidental ingestion from hand-to-mouth contact.

The Hierarchy of Controls: A Foundational Safety Principle

Before detailing specific Personal Protective Equipment (PPE), it is crucial to understand the hierarchy of controls. PPE is the last line of defense. The most effective safety measures involve engineering and administrative controls to minimize exposure potential from the outset.



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